Metabolic Stability of 6-Azaspiro[3.4]octane Derivatives

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Compound of Interest

Compound Name:	*5-(Iodomethyl)-6-azaspiro[3.4]octan-7-one*
CAS No.:	*2168445-09-6*
Cat. No.:	*B2367106*

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Technical Guide for Drug Discovery & Development

Part 1: Executive Summary & Structural Rationale

The "Escape from Flatland" via Spirocycles

In modern medicinal chemistry, the 6-azaspiro[3.4]octane scaffold has emerged as a high-value surrogate for traditional nitrogen heterocycles like piperidine, pyrrolidine, and morpholine. [1] Its utility is driven by the industry-wide shift toward increasing fraction sp3 (

) character to improve clinical success rates.

Unlike planar aromatic rings, the 6-azaspiro[3.4]octane core offers a defined three-dimensional vector that restricts conformational flexibility while lowering lipophilicity (LogD). Crucially, it exhibits a distinct metabolic stability profile that distinguishes it from both its acyclic analogs and more strained spiro-systems (e.g., spiro[3.3]heptanes).

Structural Definition

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The 6-azaspiro[3.4]octane scaffold consists of a cyclobutane ring spiro-fused to a pyrrolidine ring at the C3 position of the pyrrolidine.

- IUPAC Name: 6-azaspiro[3.4]octane[2][3][4]
- Core Geometry: The spiro-carbon (C5) creates a perpendicular arrangement between the four-membered and five-membered rings, locking the nitrogen vector relative to the cyclobutane substituents.
- Key Advantage: The gem-disubstitution at the pyrrolidine C3 position (the spiro junction) sterically shields the adjacent

  -carbon, a common site of metabolic lability.

Part 2: Metabolic Stability Profile

Primary Metabolic Pathways

The metabolic fate of 6-azaspiro[3.4]octane derivatives is dominated by Cytochrome P450 (CYP)-mediated oxidation. However, the spiro-fusion significantly alters the regioselectivity compared to a standard pyrrolidine.

A. Oxidative Dealkylation (

-Hydroxylation)

- Mechanism: CYP450 enzymes (typically CYP3A4 or CYP2D6) abstract a hydrogen atom from a carbon

  to the nitrogen, forming an unstable carbinolamine intermediate.
- Regioselectivity (The "Spiro Effect"):
  - Site A (

    -carbon adjacent to spiro center): This position is sterically crowded. The spiro-cyclobutane ring hinders the approach of the bulky CYP heme iron-oxo species, significantly reducing oxidation at this site.

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- Site B (Distal

  -carbon): The methylene group at position 7 (distal to the spiro center) remains accessible. This is the primary metabolic soft spot.

- Outcome: Hydroxylation at Site B leads to ring opening or N-dealkylation (if N-substituted), generating reactive aldehyde intermediates.

B. N-Oxidation

- Mechanism: Flavin-containing monooxygenases (FMOs) or CYPs can directly oxidize the tertiary amine to an N-oxide.
- Relevance: This is reversible in vivo but can increase clearance. The steric bulk of the spiro system can reduce N-oxide formation rates compared to unhindered piperidines.

C. Contrast with Strained Analogs (The GSH Trap)

A critical distinction must be made between 6-azaspiro[3.4]octane (pyrrolidine core) and 2-azaspiro[3.3]heptane (azetidine core).

- Azetidine Risk: Strained spiro-azetidines are susceptible to nucleophilic attack by Glutathione (GSH) via Glutathione S-Transferase (GST), leading to ring opening without prior CYP activation (See Johansson et al., J. Med.[5] Chem.).[1][3][4][6][7][8][9]
- Pyrrolidine Stability: The 5-membered ring in 6-azaspiro[3.4]octane lacks the ring strain required for this spontaneous GSH attack. Consequently, 6-azaspiro[3.4]octane derivatives are generally stable to GSH conjugation unless activated to an iminium ion by CYPs.

Quantitative Comparison (Structure-Metabolism Relationships)

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Scaffold	Primary Metabolic Liability	Relative Stability	LogD Impact
Piperidine	Rapid -oxidation (2 sites), N-oxidation	Low	High
Pyrrolidine	-oxidation (2 sites)	Moderate	Moderate
6-Azaspiro[3.4]octane	-oxidation (1 site only)	High	Low
2-Azaspiro[3.3]heptane	Ring opening (GSH), High Strain	Variable (Risk of toxicity)	Very Low

Part 3: Experimental Protocols

Protocol 1: Intrinsic Clearance ( ) in Liver Microsomes

Objective: Determine the metabolic half-life and identify if the scaffold is a direct CYP substrate.

Materials:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL protein).
- NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH, 3.3 mM MgCl2).
- Test Compound (1 µM final concentration, <0.1% DMSO).

Workflow:

- Pre-incubation: Mix 30 µL HLM (0.5 mg/mL final) with 370 µL Phosphate Buffer (100 mM, pH 7.4). Add 1 µL Test Compound. Equilibrate at 37°C for 5 min.
- Initiation: Add 100 µL NADPH regenerating system to initiate reaction.
- Sampling: At

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min, remove 50 µL aliquots.

- Quenching: Immediately dispense into 150 µL ice-cold Acetonitrile (containing internal standard, e.g., Tolbutamide).
- Analysis: Centrifuge (4000 rpm, 20 min, 4°C). Analyze supernatant via LC-MS/MS (MRM mode).
- Calculation: Plot

  vs. time. Slope

  gives

  .

Protocol 2: Reactive Metabolite Trapping (GSH/Cyanide)

Objective: Assess the risk of bioactivation (iminium ion formation) or inherent ring strain reactivity.

Modifications to Protocol 1:

- GSH Trapping: Add Glutathione (GSH) at 5 mM to the incubation mixture.
  - Detection: Search LC-MS data for

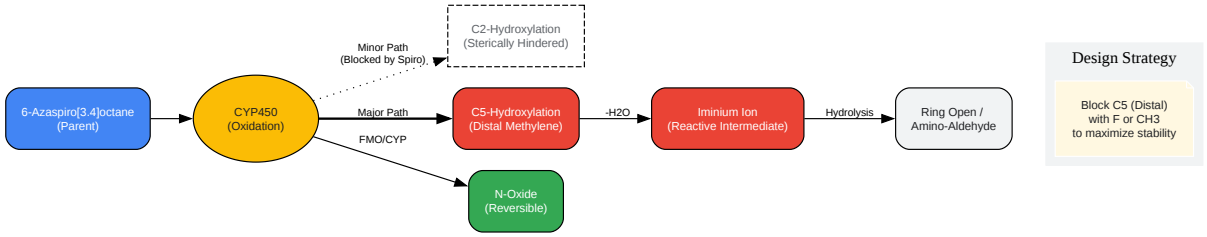
    (GSH adduct).
  - Interpretation: Adduct formation suggests formation of a reactive quinone-methide-like species or ring opening.
- KCN Trapping: Add Potassium Cyanide (KCN) at 1 mM.
  - Detection: Search for

    (Cyano adduct).
  - Interpretation: Confirms formation of an iminium ion intermediate (common for cyclic amines).

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Part 4: Visualization of Metabolic Pathways

The following diagram illustrates the divergent metabolic fates of the 6-azaspiro[3.4]octane scaffold compared to high-risk pathways.



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Caption: Metabolic fate of 6-azaspiro[3.4]octane. Note the steric protection of the C2 position by the spiro-cyclobutane, shifting metabolism to the distal C5 position.

Part 5: Design Strategies for Optimization

If microsomal stability data (

) indicates high turnover, employ these specific medicinal chemistry strategies to stabilize the 6-azaspiro[3.4]octane core:

- Block the Distal "Soft Spot":
  - Introduce a Fluorine atom or Methyl group at the C7 position (distal to spiro). This blocks hydrogen abstraction by CYP450.
  - Effect: Increases metabolic half-life (

) significantly.

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- Reduce Basicity (

  Modulation):

  - High basicity correlates with CYP affinity. Convert the secondary amine to an amide, carbamate, or urea.

  - Example: The HPK1 inhibitor series utilizes a urea linkage on the spiro-amine, effectively nullifying CYP binding affinity at the nitrogen.

- Bridgehead Substitution:

  - Substituents on the cyclobutane ring (positions 1, 2, or 3) generally do not affect the intrinsic stability of the pyrrolidine ring but can modulate overall lipophilicity (LogD), indirectly lowering metabolic clearance.

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